

Technical Whitepaper: 5-Cyclopropylnicotinaldehyde

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Compound of Interest

Compound Name: 5-Cyclopropylnicotinaldehyde

CAS No.: 1211589-30-8

Cat. No.: B596672

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A Critical Intermediate for Pyridine-Based Pharmacophores^[1]

Executive Summary

5-Cyclopropylnicotinaldehyde (5-cyclopropylpyridine-3-carbaldehyde) is a specialized heterocyclic building block increasingly utilized in modern drug discovery.^[1] It serves as a pivotal intermediate for introducing the cyclopropyl-pyridine motif—a structural element valued for its ability to modulate lipophilicity (LogP) and metabolic stability without significantly increasing molecular weight.^[1]

This guide provides a rigorous technical analysis of its synthesis, focusing on the superiority of Molander salt coupling over traditional boronic acid routes, and outlines its utility in the synthesis of kinase inhibitors (e.g., PI3K/mTOR pathway modulators).^[1]

Chemical Profile & Properties^{[1][2][3][4][5][6][7][8]}

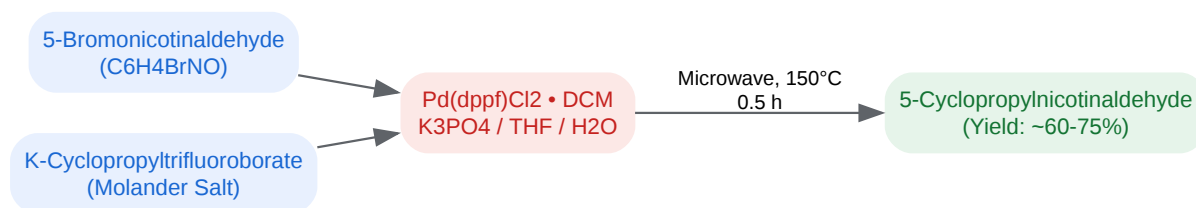
Property	Data
Chemical Name	5-Cyclopropylpyridine-3-carbaldehyde
CAS Number	1211589-30-8
Molecular Formula	C ₉ H ₉ NO
Molecular Weight	147.17 g/mol
Appearance	Colorless to light yellow oil
Boiling Point	~272.5°C (Predicted)
Density	~1.203 g/cm ³
Solubility	Soluble in DCM, THF, Ethyl Acetate; slightly soluble in water
Storage	2-8°C, Inert atmosphere (Argon/Nitrogen)

Core Synthesis: The Molander Protocol

While traditional Suzuki-Miyaura coupling using cyclopropylboronic acid is possible, it is often plagued by protodeboronation and instability of the boronic acid species.[1] The industry-standard "Hero Protocol" utilizes Potassium Cyclopropyltrifluoroborate (Molander Salt), which offers superior stability and atom economy.[1]

Reaction Mechanism (Suzuki-Miyaura Coupling)

The synthesis involves the palladium-catalyzed cross-coupling of 5-bromonicotinaldehyde with potassium cyclopropyltrifluoroborate.[1]



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Figure 1: Synthetic pathway utilizing Molander salt for enhanced stability.[1]

Step-by-Step Protocol

Based on Patent WO2015030057A1 (Reference Example 21-9-1) [1]

Reagents:

- 5-Bromonicotinaldehyde (1.0 equiv)[1]
- Potassium cyclopropyltrifluoroborate (1.2 - 1.5 equiv)[1]
- Pd(dppf)Cl₂[1]·DCM complex (0.05 - 0.1 equiv)[1]
- K₃PO₄ (Tribasic potassium phosphate) (3.0 - 4.0 equiv)[1]
- Solvent System: THF:Water (3:1 ratio)[1]

Procedure:

- Charge: In a microwave-safe vial, combine 5-bromonicotinaldehyde (372 mg, 2.0 mmol), potassium cyclopropyltrifluoroborate (325 mg, 2.2 mmol), and K₃PO₄ (1.49 g, 7.0 mmol).
- Solvent: Add THF (9 mL) and Water (3 mL). Degas the mixture by bubbling nitrogen for 5 minutes.
- Catalyst: Add Pd(dppf)Cl₂[1]·DCM (82 mg, 0.1 mmol) under a nitrogen stream.[1] Seal the vial immediately.
- Reaction: Irradiate in a microwave reactor at 150°C for 30 minutes. (Alternatively, reflux in an oil bath at 100°C for 12-18 hours if microwave is unavailable, though yields may decrease).
- Work-up: Cool to room temperature. Dilute with Ethyl Acetate (EtOAc) and wash with water followed by saturated brine.[1][2]
- Purification: Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate in vacuo. Purify the residue via silica gel flash chromatography (Gradient: 0% to 10% EtOAc in Hexanes).

- Result: The product is obtained as a colorless oil.[1]

Expert Insight: The use of the trifluoroborate salt prevents the rapid hydrolysis often seen with cyclopropylboronic acid.[1] The high base load (K_3PO_4) is critical to facilitate the hydrolysis of the $-BF_3K$ species to the active boronic acid species in situ at a controlled rate.[1]

Applications in Drug Discovery[1]

Pharmacophore Utility

The **5-cyclopropylnicotinaldehyde** scaffold is a bioisostere for 3,5-disubstituted benzenes and other heteroaromatics.[1]

- Lipophilicity Modulation: The cyclopropyl group adds significant lipophilicity (+LogP) compared to a methyl group, improving membrane permeability, while being metabolically more stable than an isopropyl or ethyl group (which are prone to benzylic oxidation).[1]
- Conformational Restriction: The cyclopropyl ring is rigid, often locking the molecule into a bioactive conformation that fits specific hydrophobic pockets in enzymes like kinases.[1]

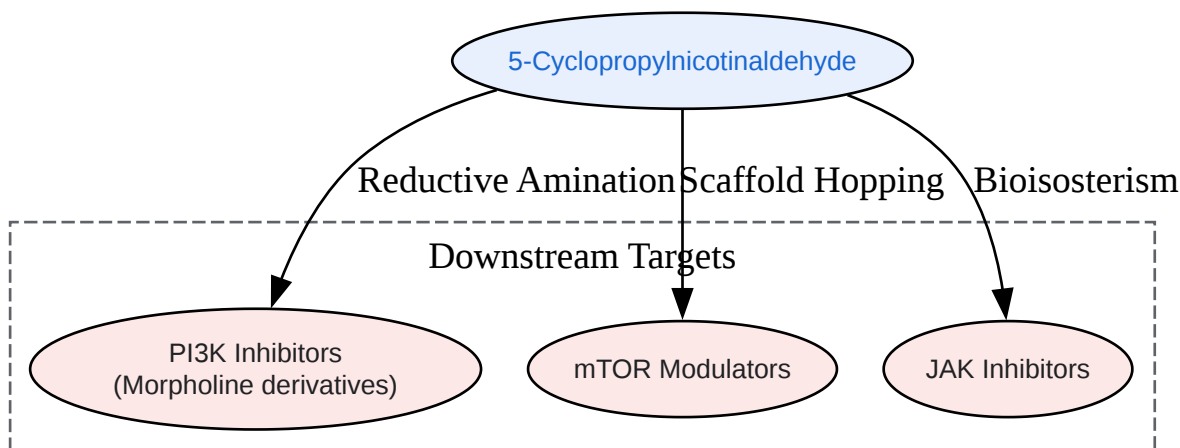
Downstream Chemistry

The aldehyde at position 3 is highly reactive and serves as a "warhead" for further diversification:

Reaction Type	Reagent	Product Class
Reductive Amination	Primary Amines + $NaBH(OAc)_3$	Secondary Amines (Common in Kinase Inhibitors)
Oxidation	$NaClO_2$ / NaH_2PO_4 (Pinnick)	Nicotinic Acids (Peptide coupling partners)
Condensation	Hydrazines / Hydroxylamines	Hydrazones / Oximes (Heterocycle formation)
Horner-Wadsworth-Emmons	Phosphonates	Vinyl Pyridines (Michael acceptors)

Biological Context

This intermediate is frequently observed in the patent literature for PI3K (Phosphoinositide 3-kinase) and mTOR inhibitors.[1] The pyridine nitrogen acts as a hydrogen bond acceptor in the ATP-binding pocket, while the cyclopropyl group occupies the hydrophobic region (selectivity pocket).[1]



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Figure 2: Application of the intermediate in kinase inhibitor design.[1]

Handling & Safety

- Oxidation Sensitivity: Like most aldehydes, this compound is prone to air oxidation to the corresponding carboxylic acid (5-cyclopropylnicotinic acid).[1] Store under Argon.
- Hazards: Irritant to eyes, respiratory system, and skin.[1][3] Handle in a fume hood.
- Stability: The cyclopropyl ring on the pyridine is chemically robust and survives standard acidic/basic workups, but the aldehyde is the labile point.[1]

References

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